

managing cyprosulfamide surface water contamination

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cyprosulfamide

CAS No.: 221667-31-8

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Cyprosulfamide Properties and Regulatory Status

Cyprosulfamide is a herbicide safener used to protect crops like corn from herbicide injury [1]. The following tables summarize key data for environmental risk assessment.

| Property | Value / Description |
|------------------|---|
| IUPAC Name | N-[4-(cyclopropylcarbamoyl)phenylsulfonyl]-o-anisamide [1] |
| Chemical Formula | C ₁₈ H ₁₈ N ₂ O ₅ S [1] |
| Molecular Mass | 374.41 g/mol [1] |
| Pesticide Type | Herbicide safener (not a primary herbicide) [1] |
| Mode of Action | Accelerates herbicide detoxification in crops [1] |

| Environmental Fate & Ecotoxicity | Value |
|---|---------------------------------|
| Mammalian Acute Oral LD ₅₀ (Rat) | > 2000 mg/kg (Low toxicity) [1] |

| Environmental Fate & Ecotoxicity | Value |
|---|--|
| Aquatic Toxicity (Fish LC ₅₀) | > 106 mg/L (Low toxicity, <i>Cyprinodon variegatus</i>) [1] |
| Tolerance on Corn | Established by the U.S. EPA (e.g., 0.01 ppm in grain) [2] |

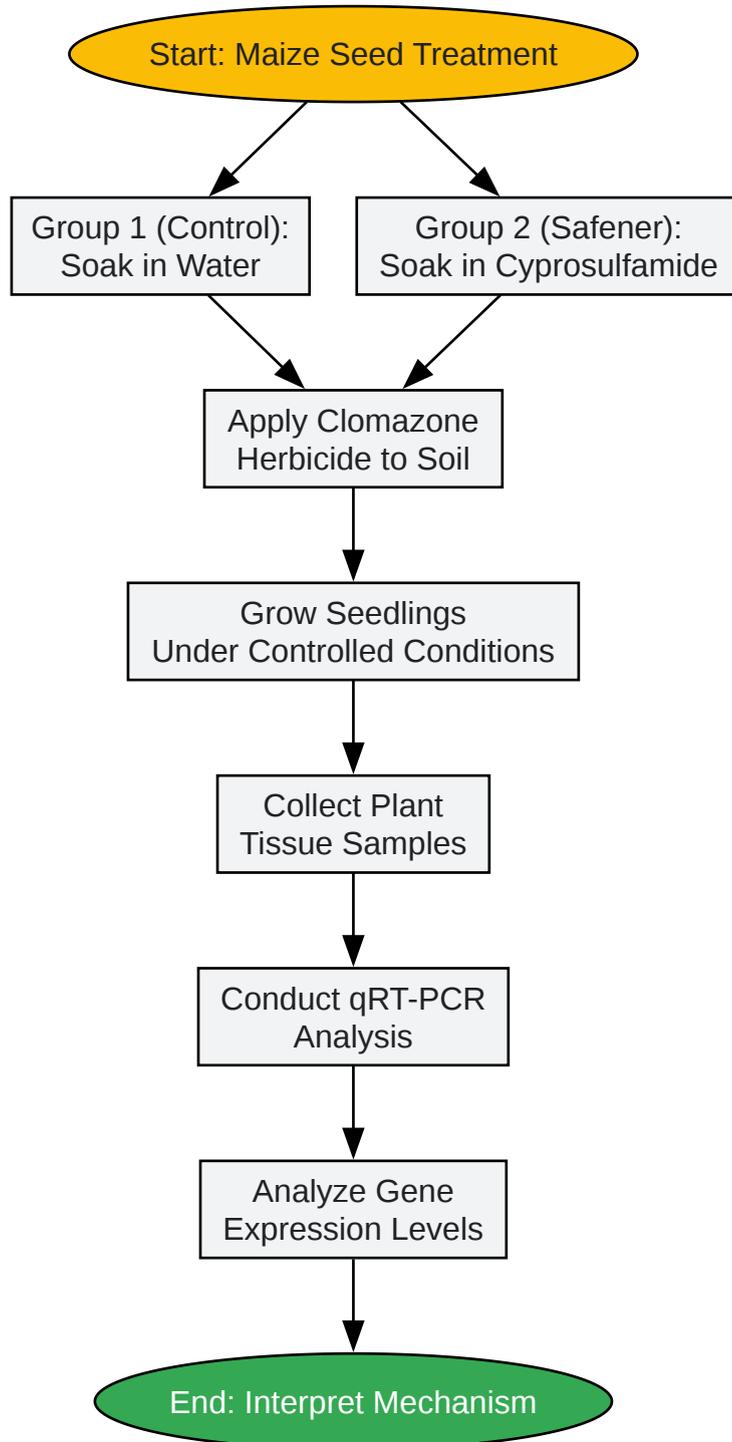
Troubleshooting FAQs and Experimental Guidance

- **How does cyprosulfamide work in plants?** **Cyprosulfamide** protects crops by upregulating the plant's own detoxification systems. It enhances the metabolism of herbicides within the crop, minimizing phytotoxic effects [3] [1].
- **What is the molecular mechanism behind this protection?** Research on maize seedlings shows that **cyprosulfamide** pre-treatment significantly **upregulates genes** involved in herbicide metabolism [3]. This includes:
 - **Cytochrome P450 (P450) genes**
 - **Glutathione S-transferase (GST) genes**
 - **UDP-glycosyltransferase (UGT) genes** This gene upregulation leads to increased activity of enzymes like GST, which helps conjugate and detoxify herbicides. It also boosts the activity of antioxidant enzymes like superoxide dismutase (SOD) to mitigate oxidative stress caused by herbicides [3].
- **What if I cannot find specific degradation data for cyprosulfamide in water?** The available databases lack specific dissipation rates (like DT₅₀) for **cyprosulfamide** in water [1]. As a troubleshooting step, you could:
 - **Investigate Analogous Compounds:** Review literature on safeners with similar chemical structures.
 - **Model from Properties:** Use known chemical properties (e.g., water solubility, log P) to predict environmental behavior.
 - **Design Original Experiments:** Establish studies to measure **cyprosulfamide's** degradation in water-sediment systems.

Experimental Protocol: Gene Expression Analysis

You can investigate **cyprosulfamide**'s mechanism firsthand. The following workflow, based on a study that treated maize seeds and seedlings with clomazone herbicide and **cyprosulfamide** safener, outlines key steps [3].

Experimental Workflow for Gene Expression Analysis



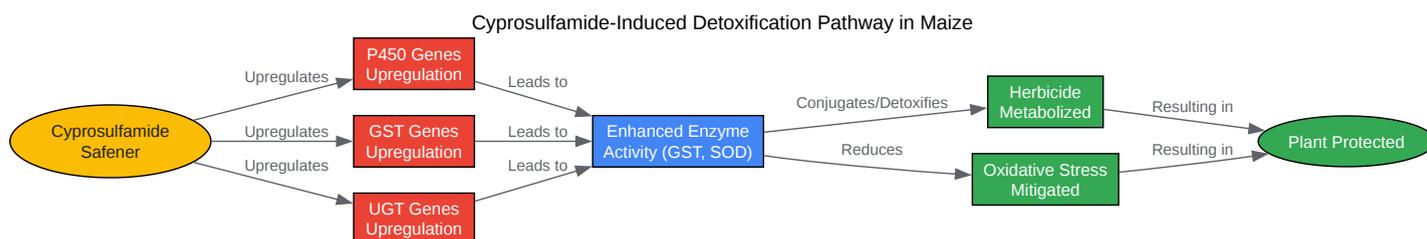
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Key Experimental Steps [3]:

- **Plant Material and Treatment:** Use a standard crop like maize. Divide seeds into groups for different treatments: a control (soaked in water) and a treatment (soaked in **cyprosulfamide** solution).
- **Herbicide Application:** After treatment, plant seeds in soil supplemented with the herbicide of interest (e.g., clomazone).
- **Growth and Sampling:** Grow plants under controlled conditions (light, temperature). Collect seedling tissue at a determined growth stage.
- **qRT-PCR Analysis:** Extract RNA from tissue samples. Use quantitative reverse transcription polymerase chain reaction (qRT-PCR) to measure the expression levels of specific detoxification genes (e.g., P450s, GSTs, UGTs). Compare the expression levels between the control and safener-treated groups.

Detoxification Pathway Diagram

The diagram below illustrates how **cyprosulfamide** enhances a plant's ability to detoxify herbicides, based on research findings [3].



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This diagram shows that **cyprosulfamide**'s protective effect is multi-faceted, involving both the direct detoxification of the herbicide and the mitigation of the secondary oxidative damage it causes [3].

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References

1. Cyprosulfamide [sitem.herts.ac.uk]
2. Federal Register :: Cyprosulfamide ; Pesticide Tolerances [federalregister.gov]
3. Frontiers | Efficacy and mechanism of cyprosulfamide in alleviating... [frontiersin.org]

To cite this document: Smolecule. [managing cyprosulfamide surface water contamination].

Smolecule, [2026]. [Online PDF]. Available at:

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